

An In-Depth Technical Guide on the Safety and Handling of 4-Hydroxymethylthiazole

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Compound of Interest

Compound Name: 4-Hydroxymethylthiazole

Cat. No.: B1350391

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **4-Hydroxymethylthiazole** (CAS No. 7036-04-6). The information presented is intended to inform researchers, scientists, and professionals in the drug development field on the potential hazards, safe handling procedures, and emergency responses associated with this compound. Due to the limited availability of direct quantitative toxicological data for **4-Hydroxymethylthiazole**, this guide incorporates data from structurally similar analogs, namely 4-methylthiazole and 5-(2-hydroxyethyl)-4-methylthiazole, to provide a more complete safety profile. It is imperative to handle this chemical with caution and adhere to the safety protocols outlined herein.

Chemical and Physical Properties

A foundational understanding of the physical and chemical properties of **4-Hydroxymethylthiazole** is essential for its safe handling and storage.

Property	Value	Source
Molecular Formula	C ₄ H ₅ NOS	[1][2][3]
Molecular Weight	115.15 g/mol	[1][2][3]
Appearance	Off-yellow oily liquid	[4]
Melting Point	112-114 °C	[4]
Boiling Point	85-90 °C at 0.5 mmHg	[4]
Storage Temperature	2-8°C	[4][5]
Purity	≥97%	[1][3]


Hazard Identification and GHS Classification

4-Hydroxymethylthiazole is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its irritant properties.

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictogram:

 alt text

Toxicological Data (Analog Data)

Direct quantitative toxicological data for **4-Hydroxymethylthiazole** is not readily available. The following tables present data for the structural analogs 4-methylthiazole and 5-(2-hydroxyethyl)-4-methylthiazole to provide an estimate of potential toxicity.

Acute Oral Toxicity of 4-Methylthiazole

Test Species	Route	LD50	Source
Mouse	Oral	360 µL/kg	[1][6]
Rat	Oral	930 mg/kg	[7]

Irritation Data for Structural Analogs

Compound	Hazard	Classification	Source
4-Methylthiazole	Skin Irritation	Category 2	[1]
4-Methylthiazole	Eye Irritation	Category 2	[1]
5-(2-Hydroxyethyl)-4-methylthiazole	Skin Irritation	Causes skin irritation	[8][9]
5-(2-Hydroxyethyl)-4-methylthiazole	Eye Irritation	Causes serious eye irritation	[8][9]
5-(2-Hydroxyethyl)-4-methylthiazole	Respiratory Irritation	May cause respiratory irritation	[8][9]

Experimental Protocols for Hazard Assessment

The following are detailed methodologies based on OECD guidelines for assessing the key hazards identified for **4-Hydroxymethylthiazole** and its analogs.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

Objective: To determine the potential of a substance to cause skin irritation or corrosion.

Methodology:

- Test Animal: Albino rabbit.
- Preparation: Approximately 24 hours before the test, the fur on the dorsal area of the trunk is clipped.
- Application: A dose of 0.5 mL (for liquids) or 0.5 g (for solids and semi-solids) of the test substance is applied to a small area (approximately 6 cm²) of the clipped skin and covered with a gauze patch and non-irritating tape.
- Exposure: The exposure duration is typically 4 hours.
- Observation: After the exposure period, the patch is removed, and the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The severity of the reactions is scored.
- Endpoint: The mean scores for erythema and edema are calculated for each animal. The substance is classified based on these scores and the reversibility of the observed effects.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

Objective: To assess the potential of a substance to cause eye irritation or serious eye damage.

Methodology:

- Test Animal: Albino rabbit.
- Procedure: A single dose of 0.1 mL of a liquid or 0.1 g of a solid is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- Observation: The eyes are examined for signs of irritation, including redness of the conjunctiva, swelling (chemosis), and corneal opacity, at 1, 24, 48, and 72 hours after instillation. The severity of the reactions is scored.
- Endpoint: The substance is classified based on the severity and reversibility of the ocular lesions observed.

Acute Oral Toxicity (LD50 Determination)

Objective: To determine the median lethal dose (LD50) of a substance when administered orally.

Methodology:

- Test Animal: Typically rats or mice.
- Procedure: The test substance is administered in a single dose by gavage to a group of animals. Several dose levels are used with a sufficient number of animals at each level.
- Observation: The animals are observed for mortality and clinical signs of toxicity for a period of 14 days.
- Endpoint: The LD50 value is calculated statistically as the dose that is lethal to 50% of the test animals.

Handling Precautions and Personal Protective Equipment (PPE)

Strict adherence to safety protocols is mandatory when handling **4-Hydroxymethylthiazole**.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If working outside a fume hood or if there is a risk of generating aerosols, use a NIOSH-approved respirator with an organic vapor cartridge.

General Hygiene

- Wash hands thoroughly after handling.

- Do not eat, drink, or smoke in the laboratory.
- Remove contaminated clothing and wash it before reuse.

First-Aid Measures

In case of exposure, immediate medical attention is crucial.

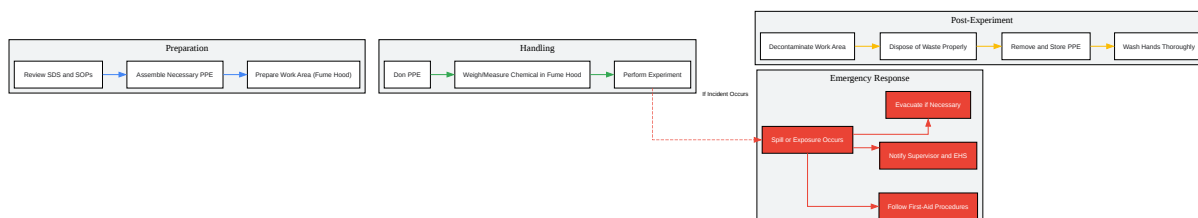
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials. Keep at the recommended storage temperature of 2-8°C.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Logical Workflow for Handling 4-Hydroxymethylthiazole

The following diagram illustrates a logical workflow for the safe handling of **4-Hydroxymethylthiazole** in a laboratory setting.



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Caption: Workflow for Safe Handling of Hazardous Chemicals.

Conclusion

4-Hydroxymethylthiazole is a valuable compound for research and development, but it must be handled with appropriate caution due to its irritant properties. This guide has summarized the available safety information, including data from structural analogs, to provide a comprehensive overview for laboratory personnel. By understanding the potential hazards, implementing proper handling procedures, and being prepared for emergencies, researchers can work safely with this chemical. Continuous vigilance and adherence to established safety protocols are paramount to ensuring a safe laboratory environment.

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